

Application Note: Synthesis of 5-bromothiophene-2-sulfonyl acetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *5-Bromothiophene-2-sulfonamide*

Cat. No.: *B1270684*

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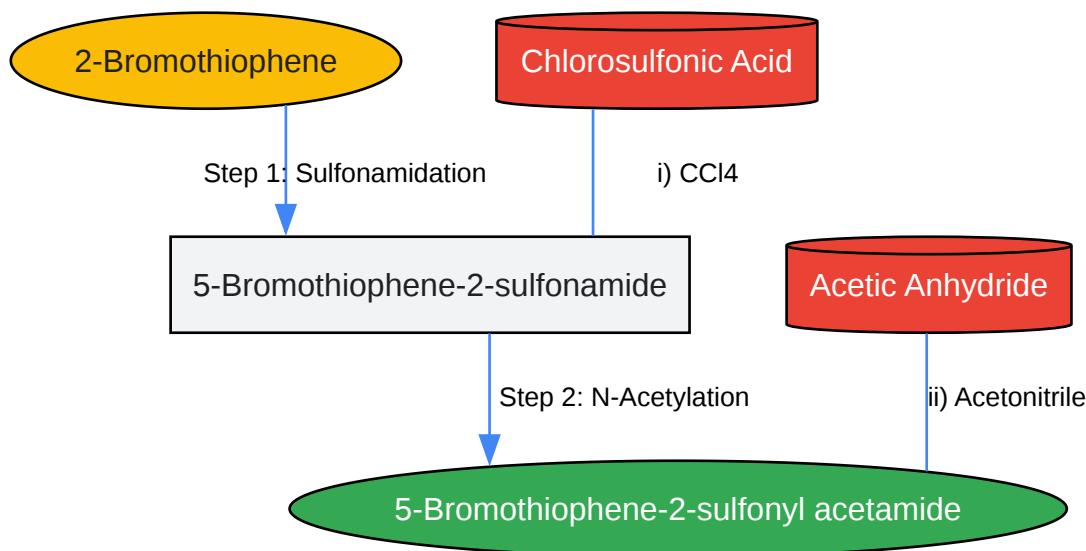
For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiophene-based sulfonamides are a significant class of heterocyclic compounds widely utilized in medicinal chemistry and drug discovery. The inherent structural features of the thiophene ring, combined with the versatile sulfonamide functional group, contribute to a diverse range of biological activities. This application note provides a detailed protocol for the synthesis of 5-bromothiophene-2-sulfonyl acetamide, a key intermediate for the development of novel pharmaceutical agents. The synthetic pathway involves a two-step process commencing with the chlorosulfonation of 2-bromothiophene to yield 5-bromothiophene-2-sulfonyl chloride, which is subsequently converted to **5-bromothiophene-2-sulfonamide**. The final step is the N-acetylation of the sulfonamide to produce the target compound. This document outlines the complete experimental procedure, characterization data, and a graphical representation of the synthesis workflow.

Synthesis Pathway

The synthesis of 5-bromothiophene-2-sulfonyl acetamide is accomplished through a two-step reaction sequence starting from 2-bromothiophene. The initial step involves the chlorosulfonation of 2-bromothiophene to produce the intermediate, **5-bromothiophene-2-sulfonamide**[1]. The subsequent and final step is the N-acetylation of this intermediate to yield the desired product, 5-bromothiophene-2-sulfonyl acetamide[1].



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References

- 1. Facile Synthesis of 5-Bromo-N-Alkylthiophene-2-Sulfonamides and Its Activities Against Clinically Isolated New Delhi Metallo- β -Lactamase Producing *Klebsiella pneumoniae* ST147 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Synthesis of 5-bromothiophene-2-sulfonyl acetamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1270684#synthesis-of-5-bromothiophene-2-sulfonyl-acetamide>]

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